

"Methyl 2-(4-oxocyclohexyl)acetate" molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-(4-oxocyclohexyl)acetate

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An In-Depth Technical Guide to Methyl 2-(4-oxocyclohexyl)acetate

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Methyl 2-(4-oxocyclohexyl)acetate**, a valuable intermediate in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Molecular Structure and Properties

Methyl 2-(4-oxocyclohexyl)acetate is a cyclic ketoester. The molecule consists of a cyclohexane ring with a ketone group at the fourth position and a methyl acetate group attached to the second carbon.

Chemical Structure:

The structure of **Methyl 2-(4-oxocyclohexyl)acetate** can be represented by the SMILES string: COC(=O)CC1CCC(=O)CC1. This notation describes a methyl group (C) double-bonded to an oxygen (=O) and single-bonded to another oxygen (O), which is attached to a carbon chain (C). This ester group is connected to a cyclohexane ring (C1CCC(CC1)=O) which contains a ketone functional group.

A summary of the key quantitative data for this compound is presented in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ O ₃	[1][2][3][4][5][6]
Molecular Weight	170.21 g/mol	[1][2][3][4]
Exact Mass	170.094294304 Da	[1][2]
CAS Number	66405-41-2	[2][3][4]
Density	1.1 ± 0.1 g/cm ³	[4]
Boiling Point	247.8 ± 13.0 °C at 760 mmHg	[1][4]
Flash Point	103.2 ± 19.9 °C	[1][4]

Synthesis and Experimental Protocols

The synthesis of **Methyl 2-(4-oxocyclohexyl)acetate** can be achieved through various organic synthesis routes. A common conceptual pathway involves the esterification of 2-(4-oxocyclohexyl)acetic acid or the alkylation of a cyclohexanone derivative.

A generalized experimental workflow for its synthesis via the Dieckmann condensation of a precursor diester followed by hydrolysis, decarboxylation, and subsequent esterification is outlined below.



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A conceptual workflow for the synthesis of **Methyl 2-(4-oxocyclohexyl)acetate**.

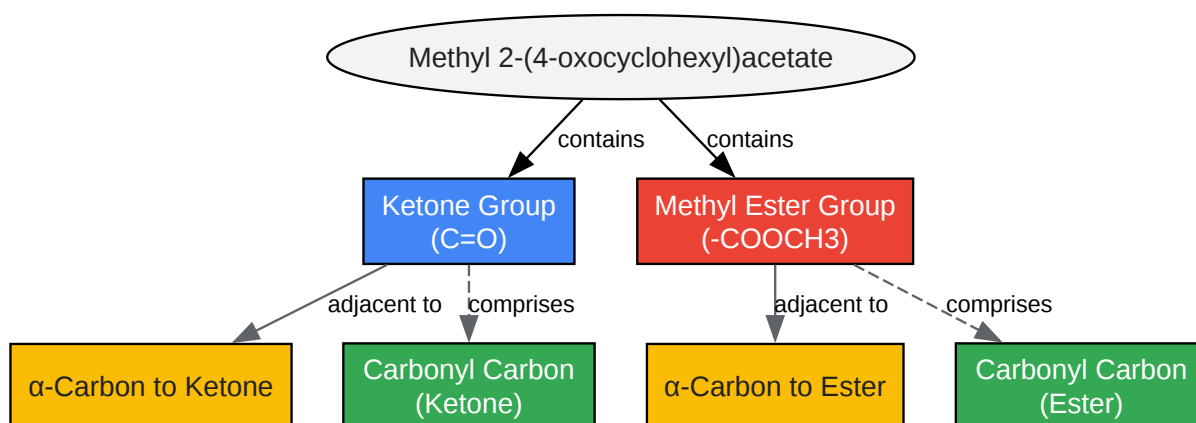
General Experimental Protocol for Esterification:

- **Reaction Setup:** To a solution of 2-(4-oxocyclohexyl)acetic acid in methanol, a catalytic amount of a strong acid (e.g., sulfuric acid) is added.

- **Reaction Conditions:** The mixture is heated to reflux and stirred for several hours. The progress of the reaction is monitored by a suitable technique, such as thin-layer chromatography (TLC).
- **Workup:** Upon completion, the reaction mixture is cooled to room temperature. The excess methanol is removed under reduced pressure. The residue is then dissolved in an organic solvent (e.g., ethyl acetate) and washed sequentially with a saturated sodium bicarbonate solution and brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated. The crude product is then purified by column chromatography on silica gel to yield pure **Methyl 2-(4-oxocyclohexyl)acetate**.

Logical Relationship of Functional Groups

The chemical reactivity and properties of **Methyl 2-(4-oxocyclohexyl)acetate** are dictated by the interplay of its constituent functional groups: the ketone and the methyl ester. The logical relationship and the key reactive sites of the molecule are depicted in the diagram below.



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Key functional groups and reactive sites of **Methyl 2-(4-oxocyclohexyl)acetate**.

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- To cite this document: BenchChem. ["Methyl 2-(4-oxocyclohexyl)acetate" molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1320818#methyl-2-4-oxocyclohexyl-acetate-molecular-structure-and-weight]

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